

A Researcher's Guide to Uroguanylin ELISA Kits: A Comparative Validation Overview

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Compound of Interest

Compound Name: Uroguanylin

Cat. No.: B126073

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For researchers, scientists, and drug development professionals, the precise quantification of **uroguanylin**, a key peptide hormone in fluid and electrolyte homeostasis, is critical. This guide offers a comprehensive validation comparison of commercially available **Uroguanylin** ELISA kits, utilizing recombinant **uroguanylin** standards as a benchmark. We provide a detailed analysis of performance characteristics, experimental validation protocols, and insights into the underlying biological pathways to empower informed decisions for your research.

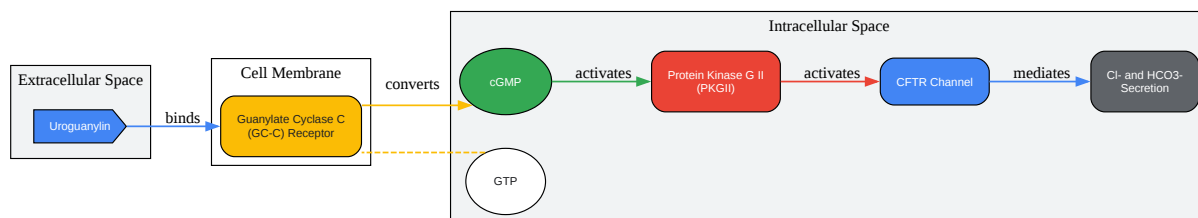
Performance Characteristics: A Head-to-Head Comparison

The performance of several commercially available **uroguanylin** ELISA kits has been compiled from manufacturer datasheets and a comparative guide. The following table summarizes their key performance indicators. It is important to note that a direct, independent head-to-head comparison study using the same recombinant **uroguanylin** standard across all kits is not readily available in published literature. Therefore, this data should be used as a guide, and in-house validation is strongly recommended.

Feature	Kit A (e.g., Tyr-Uroguanylin ELISA Kit)	Kit B (e.g., Human Uroguanylin ELISA Kit)	Kit C (e.g., GUCA2B ELISA Kit)	Kit D (e.g., Mouse Uroguanylin ELISA Kit)
Target	Tyr-Uroguanylin	Uroguanylin	Uroguanylin (GUCA2B)	Mouse Uroguanylin (Guca2b)
Assay Type	Sandwich ELISA	Sandwich ELISA	Sandwich ELISA	Sandwich ELISA
Sensitivity	5.0 pg/mL	6.2 pg/mL	7.8 pg/mL	15.6 ng/mL
Detection Range	10 - 2000 pg/mL	15.6 - 1000 pg/mL	31.25 - 2000 pg/mL	62.5 - 4000 ng/mL
Intra-Assay Precision (%CV)	< 8%	< 10%	< 8%	Not Specified
Inter-Assay Precision (%CV)	< 10%	< 12%	< 10%	Not Specified
Sample Types	Serum, Plasma, Urine, Cell Culture Supernatants	Serum, Plasma, Tissue Homogenates	Serum, Plasma, Urine, Cell Culture Supernatants	Serum, Plasma, Tissue Homogenates

The Uroguanylin Signaling Pathway

Uroguanylin exerts its physiological effects by binding to and activating the guanylate cyclase C (GC-C) receptor on the apical membrane of intestinal epithelial cells. This binding event triggers the conversion of GTP to cyclic GMP (cGMP), which acts as a second messenger. Increased intracellular cGMP levels lead to the activation of protein kinase G II (PKGII) and the opening of the cystic fibrosis transmembrane conductance regulator (CFTR) ion channel, resulting in chloride and bicarbonate secretion into the intestinal lumen.



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Uroguanylin signaling cascade in intestinal epithelial cells.

Experimental Protocols for Kit Validation

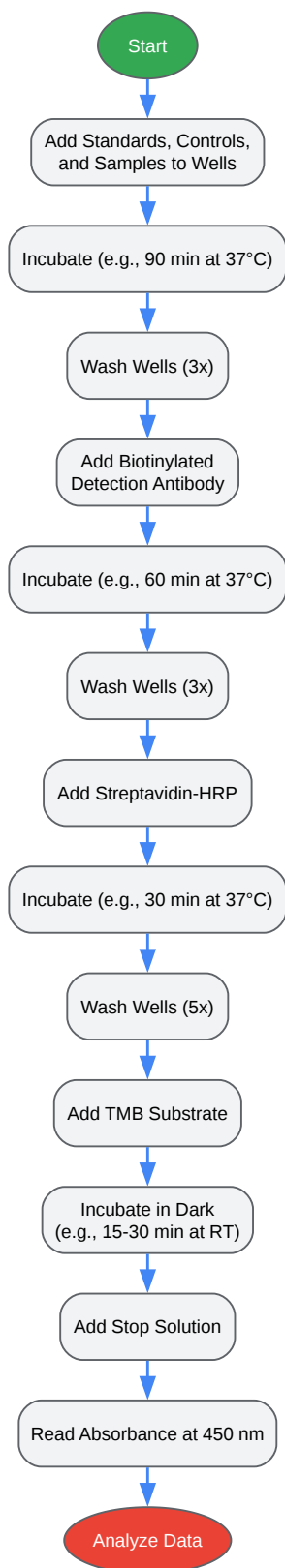
To ensure the reliability and accuracy of a **uroguanylin** ELISA kit, a series of validation experiments using a well-characterized recombinant **uroguanylin** standard are essential.

Recombinant Uroguanylin Standard Preparation

- **Reconstitution:** Reconstitute the lyophilized recombinant **uroguanylin** standard with the buffer recommended by the supplier (e.g., sterile PBS) to a stock concentration of 100 µg/mL.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for long-term storage.
- **Working Standards:** On the day of the assay, thaw a fresh aliquot and prepare a serial dilution of working standards in the assay diluent provided with the ELISA kit. A typical standard curve may range from 2000 pg/mL to 15.6 pg/mL.

Standard ELISA Workflow

The following diagram outlines a typical workflow for a sandwich ELISA, which is the format for the compared **uroguanylin** ELISA kits.



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